

Application Notes and Protocols for GSK8612 with Primary Human PBMCs

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Compound of Interest

Compound Name: GSK8612

Cat. No.: B607868

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Introduction

GSK8612 is a potent and highly selective small molecule inhibitor of TANK-binding kinase 1 (TBK1), a key regulator of innate immune signaling.^{[1][2][3][4]} TBK1 is a noncanonical I κ B kinase (IKK) family member that plays a crucial role in the downstream signaling pathways initiated by pathogen recognition receptors, such as Toll-like receptors (TLRs) and the STING (stimulator of interferon genes) pathway.^{[1][2][3][4]} Upon activation, TBK1 phosphorylates the transcription factor IRF3 (interferon regulatory factor 3), leading to its dimerization and translocation to the nucleus, where it induces the expression of type I interferons (IFN- α and IFN- β).^{[1][4][5]} **GSK8612** effectively blocks this cascade by inhibiting TBK1 kinase activity. In primary human peripheral blood mononuclear cells (PBMCs), **GSK8612** has been shown to inhibit the secretion of type I interferons in response to TLR3 stimulation.^{[1][3]} These application notes provide detailed protocols for utilizing **GSK8612** to study innate immune responses in primary human PBMCs.

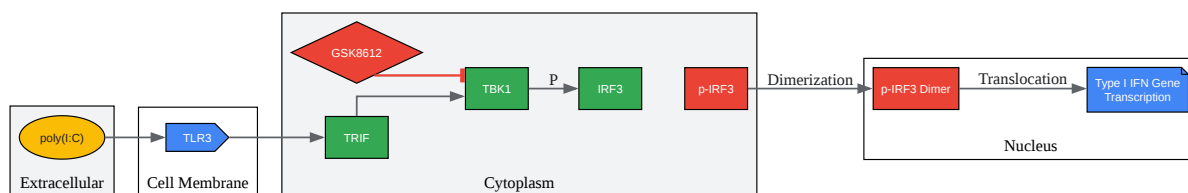
Quantitative Data Summary

The inhibitory activity of **GSK8612** on primary human PBMCs and other relevant cell lines has been characterized by determining its half-maximal inhibitory concentration (pIC50).

Cell Type	Assay	Stimulant	Measured Endpoint	pIC50	Reference
Human PBMCs	Cytometric Bead Array	poly(I:C)	IFN α secretion	6.1	[1]
Ramos Cells	Western Blot	poly(I:C)	IRF3 phosphorylation (Ser396)	6.0	[1]
THP-1 Cells	Immunoassay	Baculovirus (dsDNA)	IFN β secretion	5.9	[1]
THP-1 Cells	Immunoassay	cGAMP	IFN β secretion	6.3	[1]

Signaling Pathway

The following diagram illustrates the canonical signaling pathway leading to type I interferon production and the point of inhibition by **GSK8612**.

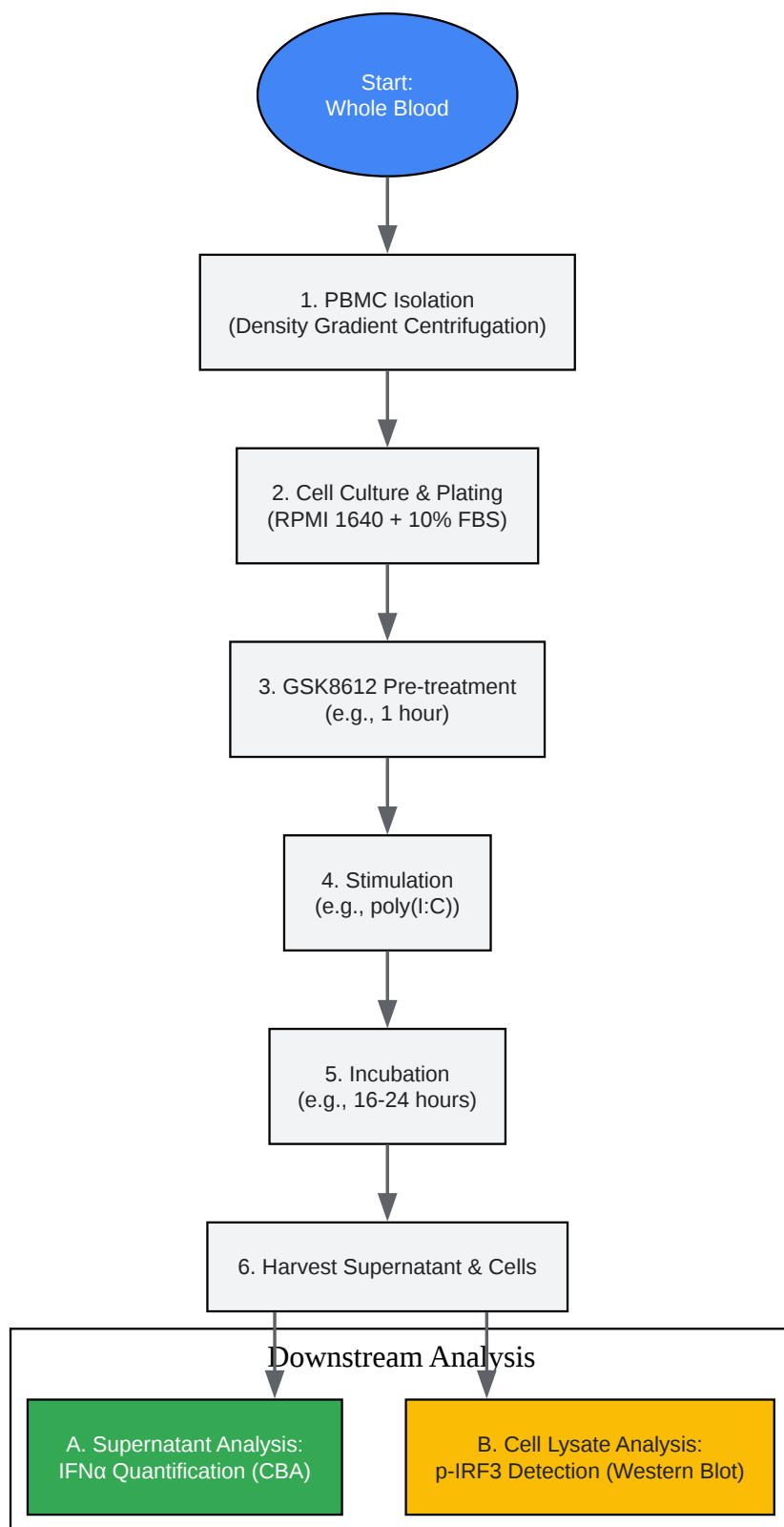


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GSK8612 inhibits TBK1-mediated IRF3 phosphorylation.

Experimental Workflow

The general workflow for studying the effects of **GSK8612** on primary human PBMCs is outlined below.



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